

An In-depth Technical Guide on Monomethyl Phosphate and Its Synonyms

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Compound of Interest

Compound Name: Monomethyl phosphate

Cat. No.: B1254749

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This guide provides a comprehensive overview of **monomethyl phosphate**, a key organophosphate compound. It details its various synonyms encountered in scientific literature, its chemical properties, and its roles in biochemical research.

Common Synonyms for Monomethyl Phosphate

Monomethyl phosphate is frequently referred to by several synonyms in scientific literature and chemical databases. Understanding these variations is crucial for comprehensive literature reviews and accurate identification of the compound.

The most prevalent synonyms for **monomethyl phosphate** are:

- Methyl dihydrogen phosphate: This is the official IUPAC name for the compound.^[1]
- Phosphoric acid, monomethyl ester: This name clearly describes the molecule as a single methyl ester of phosphoric acid.^{[1][2][3]}
- Methyl phosphate: A common and abbreviated name for the compound.^{[1][4][5]}
- O-Methyl phosphate: This synonym specifies that the methyl group is attached to an oxygen atom.^{[1][2]}
- Monomethyl orthophosphate

- Methylphosphoric acid[5]

The use of these synonyms can vary depending on the context, the publication's style, and the specific salt or ionic form being discussed. For instance, "methyl phosphate(2-)" refers to the dianion form.[4][5]

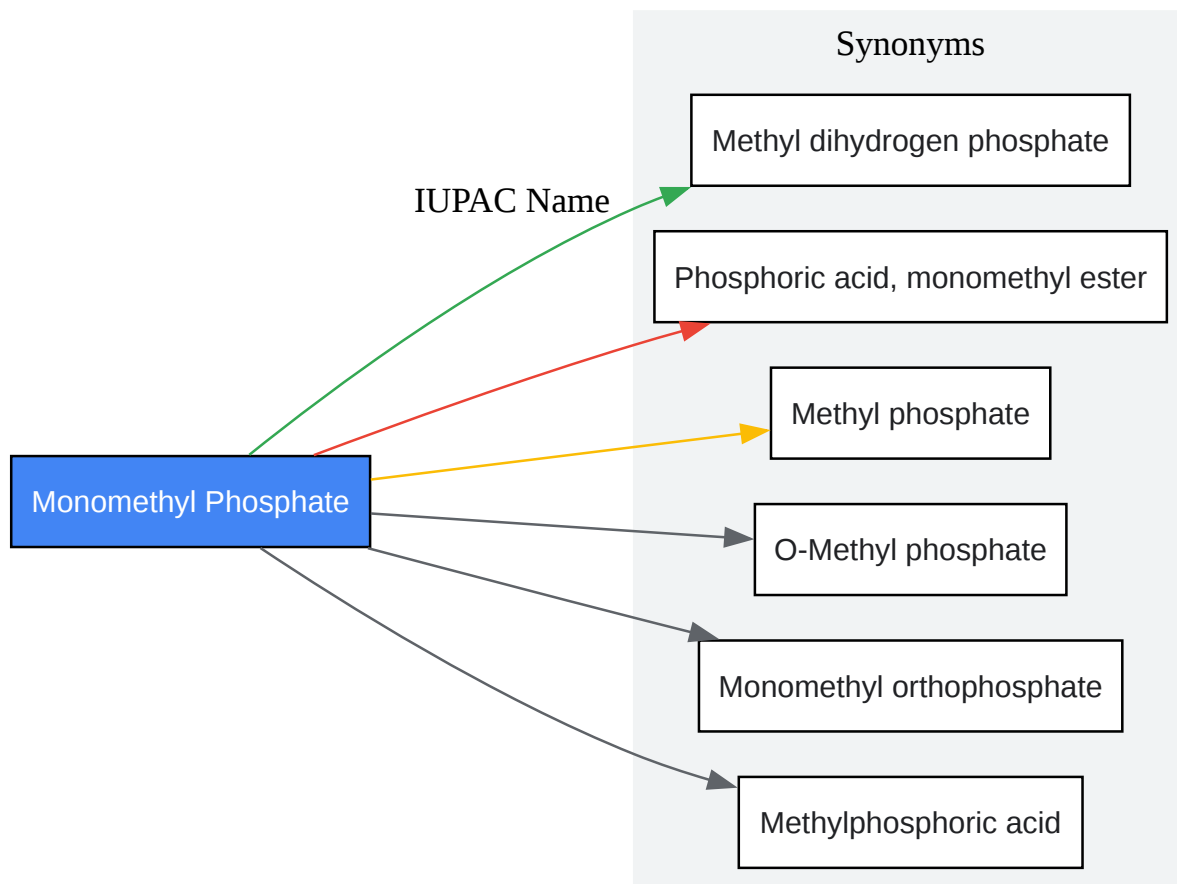
Chemical Identification

To ensure unambiguous identification, it is recommended to use the Chemical Abstracts Service (CAS) Registry Number.

Identifier	Value
CAS Number	812-00-0[1][2][3][6]
Molecular Formula	CH ₅ O ₄ P[1][3][6]
Molecular Weight	112.02 g/mol [1][3][6]
IUPAC Name	methyl dihydrogen phosphate[1]

Structural and Pathway Relationships

The following diagram illustrates the synonymous relationship between the common names for **monomethyl phosphate**.



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